

"Desglycolaldehyde Desonide" CAS number and molecular weight

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Compound of Interest

Compound Name: Desglycolaldehyde Desonide

Cat. No.: B15295257 Get Quote

Desglycolaldehyde Desonide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of **Desglycolaldehyde Desonide**, a known impurity of the topical corticosteroid Desonide. This document compiles essential chemical data, analytical methodologies for its detection, and contextual biological information based on its parent compound.

Core Chemical Data

Desglycolaldehyde Desonide is primarily recognized as a related substance to Desonide, a synthetic nonfluorinated corticosteroid used for its anti-inflammatory and antipruritic properties. [1][2] The fundamental chemical properties of **Desglycolaldehyde Desonide** are summarized below.

Property	Value	Source
CAS Number	117782-95-3	[3]
Molecular Formula	C22H30O4	[4][5]
Molecular Weight	358.48 g/mol	[4]



Analytical Methodologies for Impurity Profiling

The quantification and characterization of impurities are critical for the quality control of pharmaceutical products. For Desonide and its related substances, including **Desglycolaldehyde Desonide**, High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) are the predominant analytical techniques.

A novel HPLC method for the determination of impurities in Desonide cream has been established to improve upon the official monograph in the United States Pharmacopeia (USP). [4] This method was validated according to the International Conference on Harmonisation (ICH) guidelines, assessing specificity, limit of detection, limit of quantification, linearity, and accuracy.[4]

Experimental Protocol: HPLC for Desonide Impurity Analysis

- Objective: To separate and quantify Desonide and its related impurities.
- Chromatographic Column: Octadecylsilane bonded silica filler column.[3]
- Mobile Phase: An acetonitrile solution is utilized for elution.[3]
- Detection: UV detection at a specified wavelength.
- Quantification: The relative amount of each impurity is calculated using peak area normalization or a self-control method.[3]

For structural elucidation of degradation impurities, a trap-free two-dimensional liquid chromatography coupled to high-resolution ion trap/time-of-flight mass spectrometry (2D LC-IT-TOF MS) in positive mode of electrospray ionization has been employed.[4] This advanced technique overcomes the incompatibility of non-volatile salt mobile phases with mass spectrometry, allowing for accurate mass measurements and fragmentation analysis to deduce the structures of impurities.[4]

Biological Context: The Role of the Parent Compound, Desonide

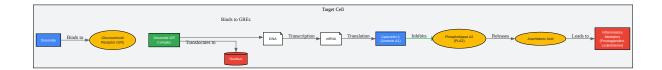


Currently, there is a lack of specific pharmacological and toxicological data for **Desglycolaldehyde Desonide** in publicly available literature. Therefore, its biological significance is primarily considered in the context of being an impurity in Desonide formulations. The mechanism of action of Desonide is well-established and provides a framework for understanding the potential biological interactions of structurally related compounds.

Desonide, like other corticosteroids, exerts its anti-inflammatory effects by inducing phospholipase A2 inhibitory proteins, known as lipocortins. These proteins control the biosynthesis of potent mediators of inflammation, such as prostaglandins and leukotrienes, by inhibiting the release of their common precursor, arachidonic acid.

Signaling Pathway of Desonide

The diagram below illustrates the general mechanism of action for corticosteroids like Desonide.



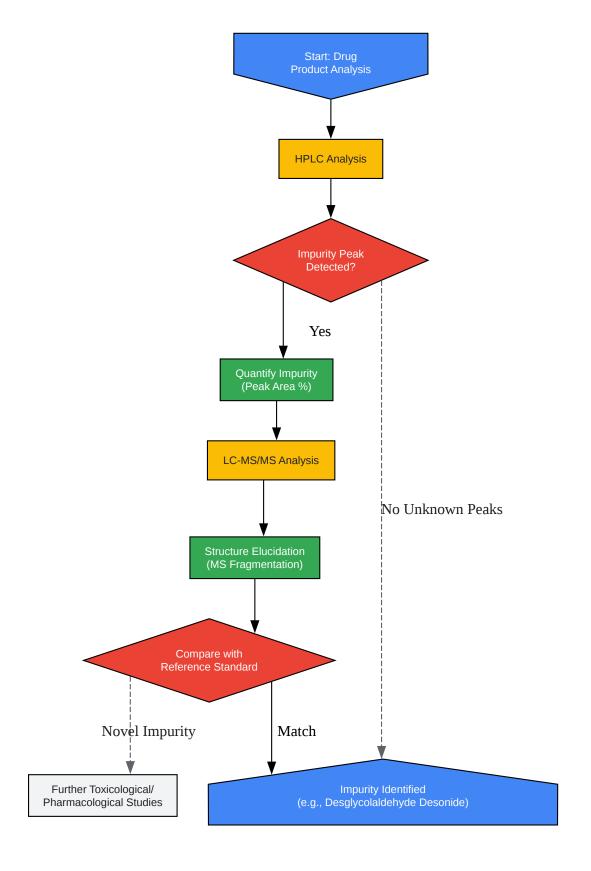
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Desonide's Anti-inflammatory Signaling Pathway

Experimental Workflow for Impurity Identification

The logical flow for identifying and characterizing impurities such as **Desglycolaldehyde Desonide** during drug development is outlined in the following diagram.





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Workflow for Pharmaceutical Impurity Identification



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